

BU224 hydrochloride solubility in DMSO and saline

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Compound of Interest

Compound Name: BU224 hydrochloride

Cat. No.: B1662256

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This guide provides technical information, frequently asked questions, and troubleshooting advice for handling and preparing solutions of **BU224 hydrochloride** for experimental use.

Solubility Data

The solubility of **BU224 hydrochloride** can vary based on the solvent, temperature, and purity of the compound. The following table summarizes reported solubility data.

Solvent	Concentration	Notes
DMSO	~10 mM[1]	-
DMSO	12.5 mg/mL (~53.49 mM)[2]	May require ultrasonication and warming to 60°C. Use of newly opened DMSO is recommended as absorbed water can reduce solubility.[2]
Water (H ₂ O)	>16 mg/mL[3]	-
0.1 M HCl	>30 mg/mL[3]	-
0.1 M NaOH	24 mg/mL[3]	-
Ethanol	1.2 mg/mL[3]	-

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a high-concentration stock solution of **BU224 hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **BU224 hydrochloride**, with reported solubilities up to 12.5 mg/mL (~53.49 mM).[2]

Q2: Can I dissolve **BU224 hydrochloride** directly in saline or other aqueous buffers?

A2: Yes, **BU224 hydrochloride** is soluble in water (>16 mg/mL).[3] However, for many biological experiments, especially those requiring dilution for cell culture or in vivo administration, the standard practice is to first create a concentrated stock solution in DMSO. This stock is then diluted to the final working concentration in the appropriate aqueous medium. This method helps prevent issues with precipitation that can occur when directly dissolving the compound in a buffered solution.

Q3: How should I store stock solutions of **BU224 hydrochloride**?

A3: Once prepared in DMSO, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[2]

Troubleshooting Guide

Issue 1: The **BU224 hydrochloride** powder is not fully dissolving in DMSO at the desired concentration.

- Solution 1: Aid Dissolution. Gentle warming of the solution to 60°C and the use of an ultrasonic bath can significantly aid in dissolving the compound.[2]
- Solution 2: Check Your Solvent. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly decrease the solubility of many organic compounds. Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO for the best results.[2]

- **Solution 3: Verify Concentration.** Double-check your calculations to ensure you have not exceeded the known solubility limit. Refer to the solubility table above for guidance.

Issue 2: After diluting my DMSO stock solution into saline or cell culture media, a precipitate formed.

- **Problem:** This is a common issue known as "crashing out," where a compound soluble in a strong organic solvent like DMSO precipitates when diluted into an aqueous solution where its solubility is much lower.
- **Solution:** For in vivo experiments, using a formulation with co-solvents can prevent precipitation. A standard protocol involves a multi-step dilution process to create a stable working solution. Please see the detailed experimental protocol below for a recommended formulation.

Experimental Protocols

Protocol: Preparation of a Working Solution for In Vivo Administration

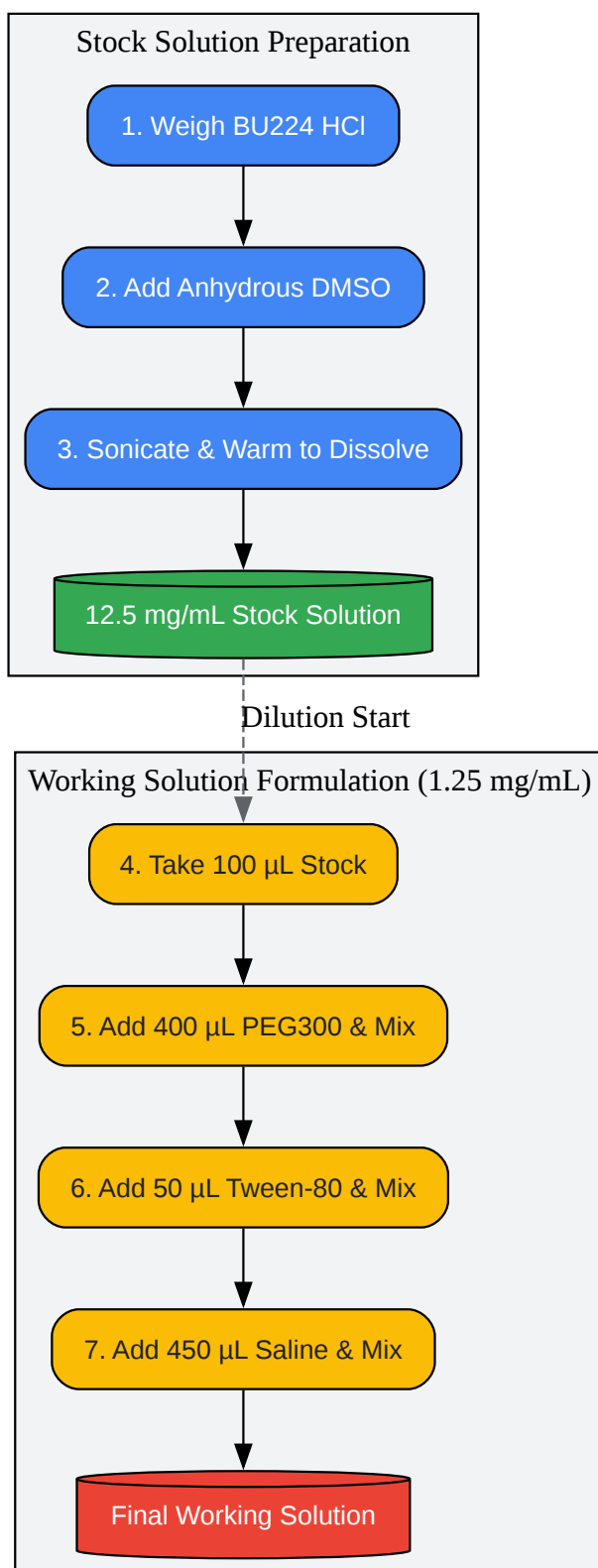
This protocol describes the preparation of a **BU224 hydrochloride** working solution at a concentration of 1.25 mg/mL, suitable for intraperitoneal (IP) injection in animal models.^[2] This method uses co-solvents to maintain the compound's solubility in the final aqueous solution.

Materials:

- **BU224 hydrochloride**
- Anhydrous DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a 12.5 mg/mL Stock Solution in DMSO:
 - Accurately weigh the required amount of **BU224 hydrochloride**.
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve a concentration of 12.5 mg/mL.
 - If necessary, use an ultrasonic bath and/or warm the solution to 60°C until the compound is fully dissolved.^[2]
- Prepare the Final Working Solution (Example for 1 mL total volume):
 - In a sterile microcentrifuge tube, add 400 µL of PEG300.
 - Add 100 µL of the 12.5 mg/mL DMSO stock solution to the PEG300 and mix thoroughly by vortexing.
 - Add 50 µL of Tween-80 to the mixture and mix again until the solution is homogeneous.
 - Add 450 µL of saline to the tube to bring the final volume to 1 mL.
 - Vortex thoroughly to ensure the final solution is clear and uniform. This yields a 1.25 mg/mL working solution.^[2]



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Caption: Workflow for preparing a BU224 HCl working solution.

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